

Application Notes and Protocols for Octadecylamine Hydrochloride Functionalization of Nanoparticles

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Compound of Interest

Compound Name: Octadecylamine hydrochloride

CAS No.: 1838-08-0

Cat. No.: B156740

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Introduction

Octadecylamine (ODA), a long-chain primary amine, and its hydrochloride salt are versatile molecules for the surface functionalization of nanoparticles. The 18-carbon alkyl chain imparts hydrophobicity, while the amine group provides a positive surface charge at physiological pH, which is crucial for various biomedical applications. This positive charge enhances the interaction of nanoparticles with negatively charged cell membranes, facilitating cellular uptake. ODA functionalization is employed to improve the dispersibility of nanoparticles in organic solvents, enhance their stability, and enable their use in drug and gene delivery systems. These application notes provide detailed protocols for the functionalization of nanoparticles with octadecylamine, characterization methods, and an overview of relevant biological pathways.

While protocols often specify the use of octadecylamine, the hydrochloride salt can be used as a readily water-soluble source of the protonated amine. The functionalization ultimately results

in a positively charged surface due to the protonation of the amine group in aqueous or physiological environments.

Data Presentation

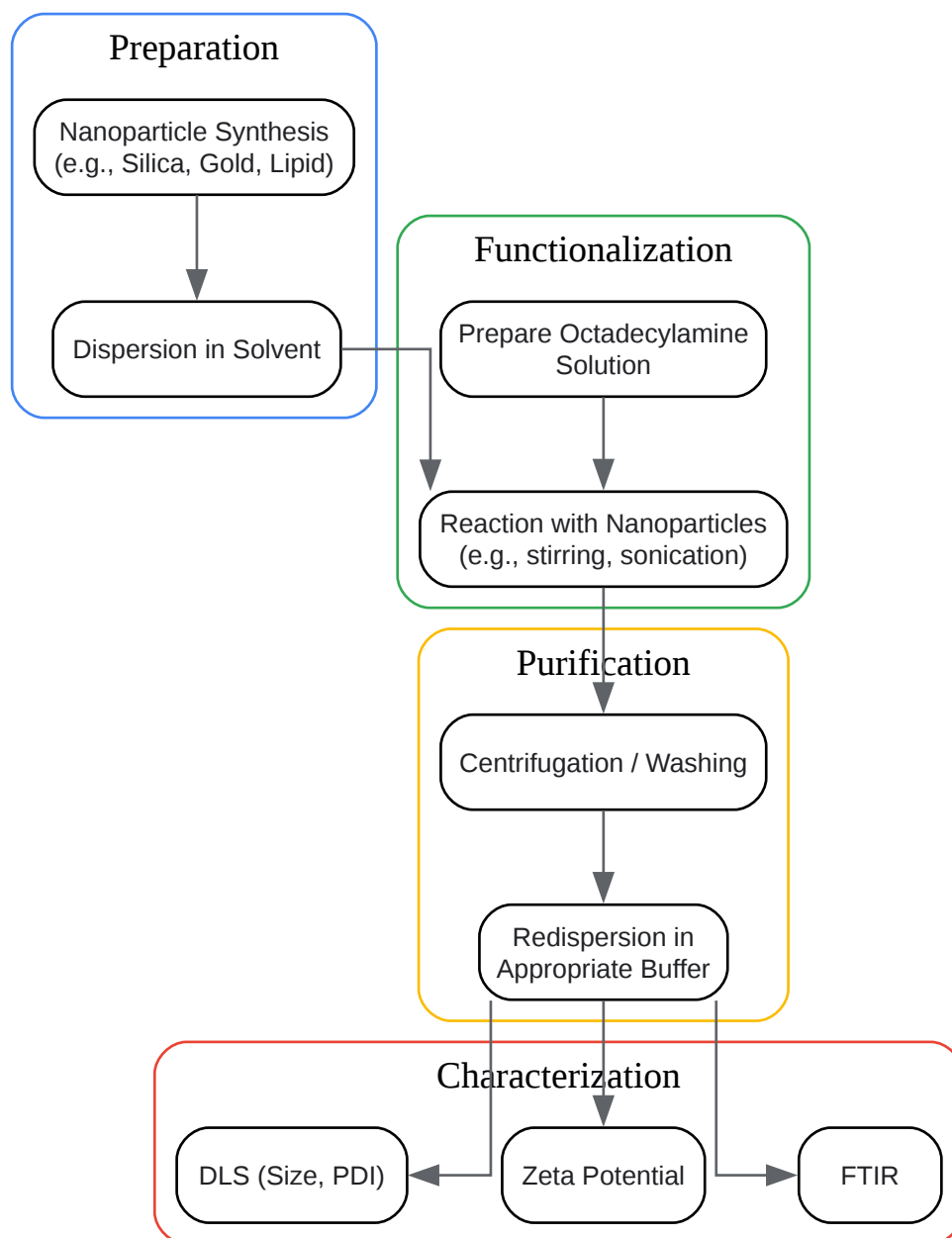
Successful functionalization with **octadecylamine hydrochloride** significantly alters the physicochemical properties of nanoparticles. The following table summarizes expected quantitative data from the characterization of nanoparticles before and after functionalization.

Parameter	Before Functionalization (Bare Nanoparticles)	After ODA-HCl Functionalization	Technique	Reference
Hydrodynamic Diameter (nm)	Varies depending on core material (e.g., 100 ± 10 nm)	Increase of 10-50 nm is typical	Dynamic Light Scattering (DLS)	[1][2]
Polydispersity Index (PDI)	Typically < 0.2 for monodisperse samples	May slightly increase but should remain < 0.3	Dynamic Light Scattering (DLS)	[3]
Zeta Potential (mV)	Negative or neutral (e.g., -15 ± 5 mV for silica NPs)	Positive (e.g., $+22.8 \pm 8.2$ mV)	Electrophoretic Light Scattering (ELS)	[1][2]
Surface Functional Groups	-OH, -COOH, etc.	C-H, N-H stretches	Fourier-Transform Infrared Spectroscopy (FTIR)	[1]

Mandatory Visualization

Experimental Workflow for Nanoparticle Functionalization

The following diagram outlines the general workflow for the functionalization of nanoparticles with **octadecylamine hydrochloride**.

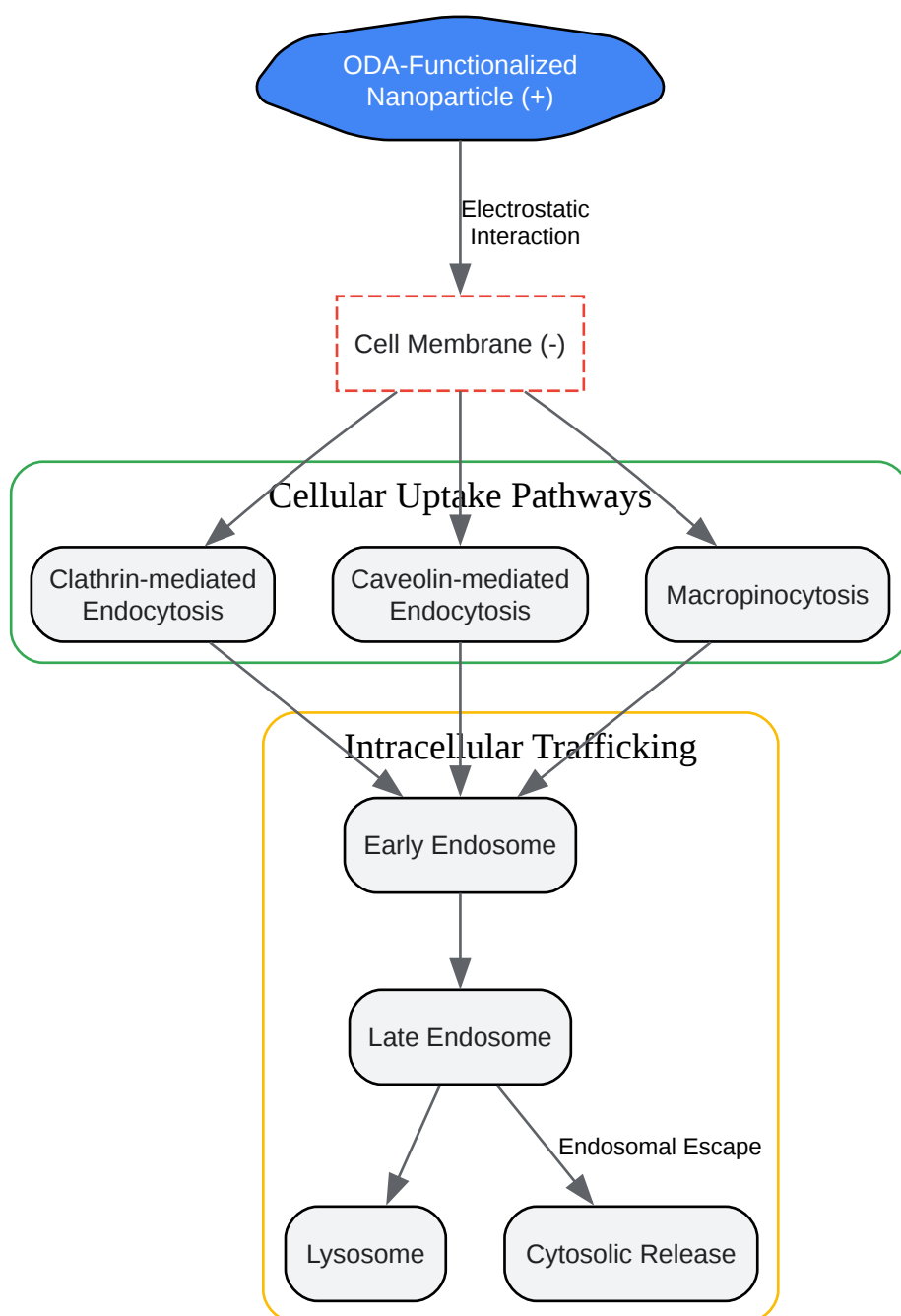


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General experimental workflow for nanoparticle functionalization.

Cellular Uptake Signaling Pathway

The positive surface charge imparted by octadecylamine functionalization promotes cellular uptake, primarily through endocytic pathways. The diagram below illustrates these general mechanisms.



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References

- 1. Gene Delivery via Octadecylamine-Based Nanoparticles for iPSC Generation from CCD1072-SK Fibroblast Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
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- 3. trends.inpharmacist.com [trends.inpharmacist.com]
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